minimizing off-target effects of aminopyrimidine compounds

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Compound of Interest

Compound Name:	*5-(Aminomethyl)-N,N-dimethylpyrimidin-2-amine*
CAS No.:	*910380-79-9*
Cat. No.:	*B1529246*

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Welcome to the Technical Support Center. As a Senior Application Scientist, I have designed this portal to help you navigate the complex pharmacodynamics of aminopyrimidine-based kinase inhibitors. While the aminopyrimidine scaffold is a cornerstone of modern targeted oncology, its inherent affinity for the highly conserved ATP-binding pocket often leads to promiscuous kinase binding.

Below, you will find a curated FAQ on structural optimization, a troubleshooting guide for biochemical profiling, and a self-validating cellular protocol to ensure your lead compounds are hitting the right targets in the right context.

Section 1: Structural Origins & Optimization (FAQ)

Q: Why do my aminopyrimidine-based kinase inhibitors frequently exhibit high off-target promiscuity? A: The root cause is structural mimicry. The 2-aminopyrimidine and 4-aminopyrimidine moieties are privileged scaffolds designed to mimic the adenine ring of endogenous ATP. They form critical, high-affinity hydrogen bonds with the backbone of the kinase hinge region (typically interacting with methionine or threonine residues)[1]. Because

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the architecture of the ATP-binding pocket is highly conserved across the ~518 human kinases, this hinge-binding motif is readily accommodated by unintended targets[2]. For example, the first-in-class inhibitor imatinib was designed for BCR-ABL, but its aminopyrimidine core also potently engages and inhibits off-targets like DDR1, PDGFR, and c-Kit[1].

Q: How can I structurally optimize my lead compound to minimize these liabilities? A: To design out off-target liability, you must exploit the non-conserved regions of the kinase pocket rather than relying solely on the hinge interaction.

- Target the Inactive Conformation: Type II inhibitors (which bind the DFG-out inactive conformation) generally show higher selectivity than Type I (ATP-competitive) inhibitors because the inactive conformation is significantly less conserved across the kinome.
- Modify the Solvent-Exposed Region: Mixing and matching side chains at the 5-position of the pyrimidine core—which sits near the gatekeeper residue—can introduce steric clashes with off-target kinases while maintaining affinity for your primary target[2].
- Macrocyclization: Constraining the molecule into a macrocycle reduces entropic penalties and locks the inhibitor into a specific conformation that only fits the precise geometric nuances of your target kinase's pocket.

Section 2: Detecting & Quantifying Promiscuity (Troubleshooting Guide)

Issue: Your compound shows sub-nanomolar potency in initial enzymatic assays, but you are observing unexpected phenotypic toxicity in your cell models. Causality: Standard enzymatic assays are often run at the Kmof ATP and do not accurately reflect the competitive cellular environment. Furthermore, phenotypic toxicity is a downstream consequence of off-target branching in kinase signaling networks. You must quantify biochemical promiscuity globally before advancing to complex cell models.

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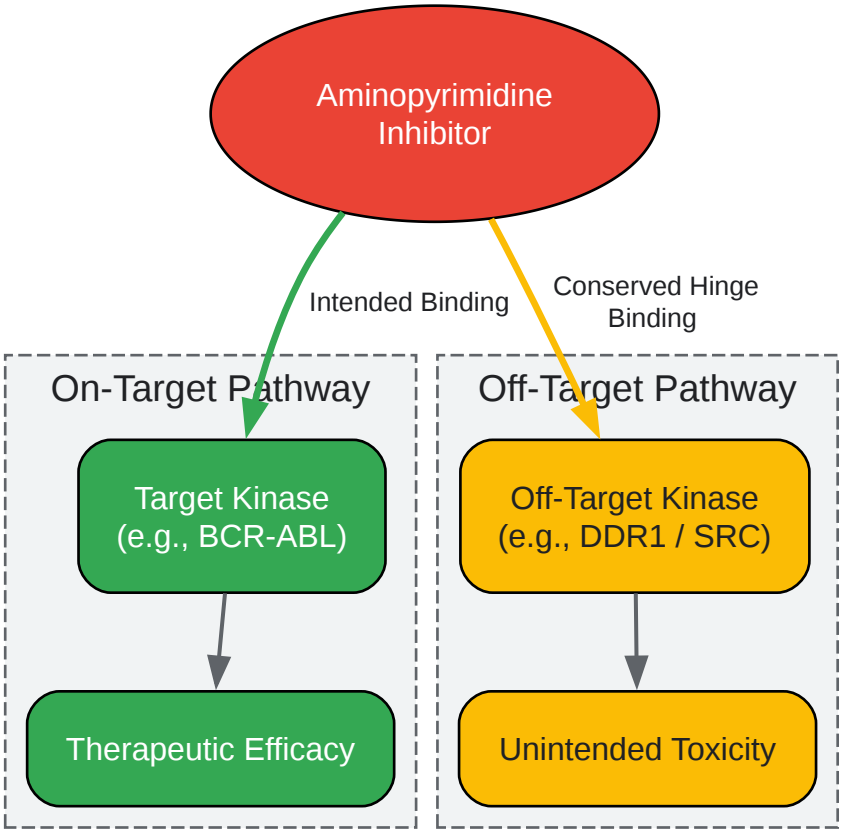

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Branching of on-target therapeutic efficacy versus off-target toxicity in kinase signaling.

Solution: Perform broad-spectrum KINOMEscan profiling. This is an active-site-dependent competition binding assay that screens your compound against a panel of >400 wild-type and mutant human kinases. Data Interpretation: Evaluate the Selectivity Score (S10), which represents the fraction of the kinome that binds your compound with a Percent of Control (PoC) < 10% at a specific screening concentration (typically 1 μ M)[2]. A lower S10score indicates higher selectivity.

Table 1: Representative KINOMEscan Selectivity Data Summary

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Compound	Primary Target	IC50(nM)	Selectivity Score S10(1 μM)	Major Off-Targets (PoC < 10%)
Imatinib (Reference)	BCR-ABL	25	0.080	DDR1, PDGFR, c-Kit
Early Lead (Analog A)	TBK1	12	0.154	AURKB, MARK1-4, JAK2
Optimized Lead	TBK1	5	0.005	None

(Note: The optimized lead demonstrates that modifying the 5-position of the pyrimidine core successfully abolishes binding to the MARK family and AURKB, reducing the S10score to 0.005).

Section 3: Validating Cellular Target Engagement (Experimental Protocol)

Issue: You have a selective compound based on KINOMEscan, but you need to prove it physically engages the target in vivo without being outcompeted by millimolar intracellular ATP (1-10 mM) or sequestered by lipid membranes. Solution: The Cellular Thermal Shift Assay (CETSA). Causality: CETSA relies on the fundamental thermodynamic principle that ligand binding stabilizes a protein, increasing its resistance to heat-induced unfolding and subsequent aggregation. By applying a thermal gradient to intact cells, you can quantify the shift in the melting temperature (ΔTagg) caused by your aminopyrimidine inhibitor[3]. This provides a self-validating system: if the target protein shifts its melting curve in a dose-dependent manner only in the presence of the drug, you have definitive proof of target engagement in the native cellular context[3].



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Workflow for mitigating and validating off-target effects of aminopyrimidines.

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Step-by-Step CETSA Methodology

Phase 1: Cell Treatment & Incubation

- Seed your target cell line (e.g., K562 for BCR-ABL) in a 6-well plate and culture until 70-80% confluent.
- Treat cells with your optimized aminopyrimidine inhibitor at 5x to 10x the cellular IC50 concentration. Include a vehicle control (0.1% DMSO) and a known reference inhibitor as a positive control.
- Incubate for 1-2 hours at 37°C to allow for membrane permeation and equilibrium binding.

Phase 2: Thermal Gradient Application 4. Harvest the cells, wash twice with PBS, and resuspend in PBS supplemented with protease inhibitors. 5. Aliquot the cell suspension equally into 8-12 PCR tubes (e.g., 50 µ L per tube). 6. Subject the aliquots to a thermal gradient (e.g., 40°C to 65°C, in 2-3°C increments) using a thermal cycler for exactly 3 minutes. 7. Immediately cool the tubes at room temperature for 3 minutes, then snap-freeze in liquid nitrogen to halt denaturation.

Phase 3: Lysis & Soluble Fraction Isolation 8. Lyse the cells by subjecting the tubes to three rapid freeze-thaw cycles (liquid nitrogen to a 25°C water bath). 9. Centrifuge the lysates at 20,000 x g for 20 minutes at 4°C. Causality note: Denatured/aggregated proteins will pellet, while stabilized, ligand-bound proteins remain in the soluble supernatant. 10. Carefully transfer the soluble supernatant to fresh tubes.

Phase 4: Detection & Self-Validation 11. Resolve the soluble fractions via SDS-PAGE and perform Western blotting against your target kinase. 12. Data Analysis: Plot the band intensities against temperature to generate a melting curve. Calculate the Tagg(temperature where 50% of the protein is aggregated). A positive ΔTagg(>2°C shift compared to vehicle) validates on-target engagement. To rule out off-target toxicity, probe the same lysates for suspected off-target kinases (e.g., DDR1); a lack of thermal shift for these proteins confirms cellular selectivity.

References

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- Title: Non-Kinase Off-Target Inhibitory Activities of Clinically-Relevant Kinase Inhibitors Source: European Journal of Medicinal Chemistry (via PubMed Central) URL:[Link]
- Title: Identification of Pyrimidine-Based Lead Compounds for Understudied Kinases Implicated in Driving Neurodegeneration Source: Journal of Medicinal Chemistry (ACS Publications) URL:[Link]
- Title: Application of the Cellular Thermal Shift Assay (CETSA) to validate drug target engagement in platelets Source: Platelets (Taylor & Francis) URL:[Link]

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